Sodium Arachidate: A Comprehensive Technical Guide for Researchers

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Compound of Interest		
Compound Name:	*Sodium arachidate*	
Cat. No.:	*B076927*	*Get Quote*

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This technical guide provides an in-depth overview of **sodium arachidate**, a long-chain saturated fatty acid sodium salt, for researchers, scientists, and professionals in drug development. This document covers its chemical identifiers, physicochemical properties, and its role in biological pathways, alongside detailed experimental protocols.

Chemical Identifiers and Physicochemical Properties

Sodium arachidate, the sodium salt of arachidic acid, is a key compound in various research and development applications. Accurate identification and understanding its physical and chemical characteristics are paramount for its effective use.

Table 1: Chemical Identifiers for **Sodium Arachidate**

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Identifier	Value	Reference(s)
CAS Number	13257-34-6	[1][2][3][4]
Synonyms	Sodium eicosanoate, Arachidic acid sodium salt, Sodium arachate, Eicosanoic acid, sodium salt	[1][2]
Molecular Formula	$C_{20}H_{39}NaO_2$	[3]
Molecular Weight	334.5 g/mol	[3]
PubChem CID	23663653	[3]
EINECS Number	236-248-3	[2][3]
UNII	W5OCW7511B	[3][4]
InChI	InChI=1S/C20H40O2.Na/c1-2-3-4-5-6-7-8-9-10-11-12-13-14-15-16-17-18-19-20(21)22;/h2-19H2,1H3,(H,21,22);/q;+1/p-1	[3]
InChIKey	MRQYKJNZWPCFNB-UHFFFAOYSA-M	[3]
SMILES	CCCCCCCCCCCCCCCCCCCC(=O)[O-].[Na+]	[3]

Table 2: Physicochemical Properties of **Sodium Arachidate**

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Property	Value	Reference(s)
Physical State	Solid	[2]
Solubility	Soluble in ethanol (1.5 mg/ml), and in a 1:5 solution of ethanol:PBS (pH 7.2) (0.5 mg/ml).	[2]
Purity	>95%	[2]

Biological Activity and Signaling Pathways

Sodium arachidate, as a sodium salt of a saturated fatty acid, is known to participate in biological processes, notably in inflammation and cellular signaling. Its parent compound, arachidic acid, can be formed by the hydrogenation of arachidonic acid.[2] Diets rich in saturated fatty acids like arachidic acid have been associated with increased serum low-density lipoproteins.[2]

Modulation of Cyclooxygenase-2 (COX-2)

Sodium arachidate has been found to modulate the expression of cyclooxygenase-2 (COX-2), an enzyme crucial to skin inflammation and repair.[2] The arachidonic acid cascade is a major signaling pathway in inflammation. Arachidonic acid is converted by COX enzymes into prostaglandins, which are key mediators of inflammation. The mechanism by which **sodium arachidate** influences COX-2 may be linked to its structural relationship with arachidonic acid, potentially acting as a modulator of the pathway.

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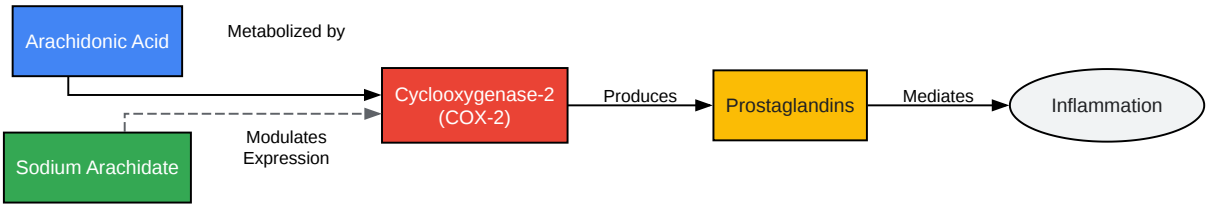

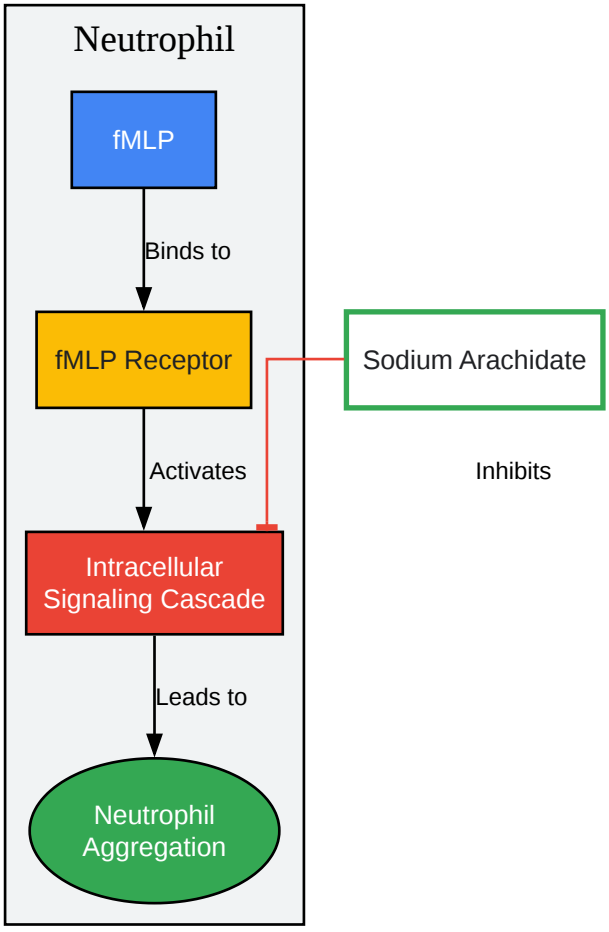

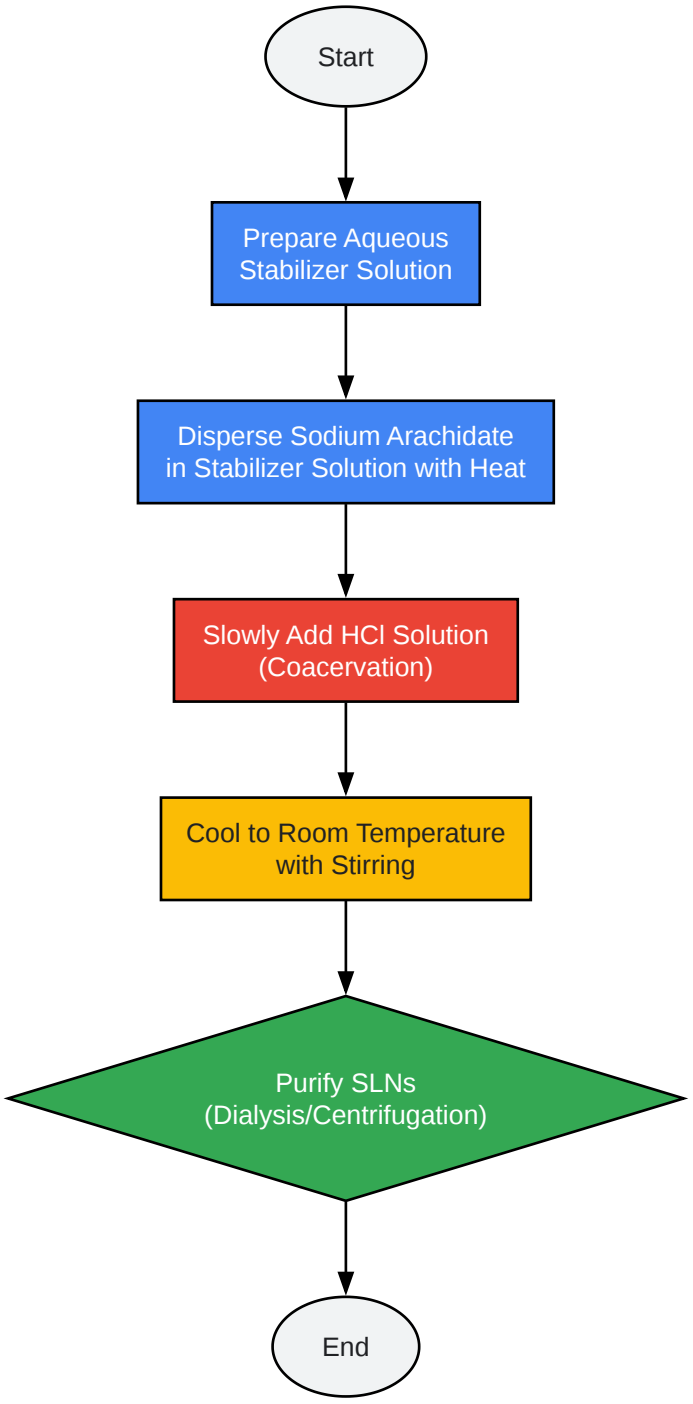

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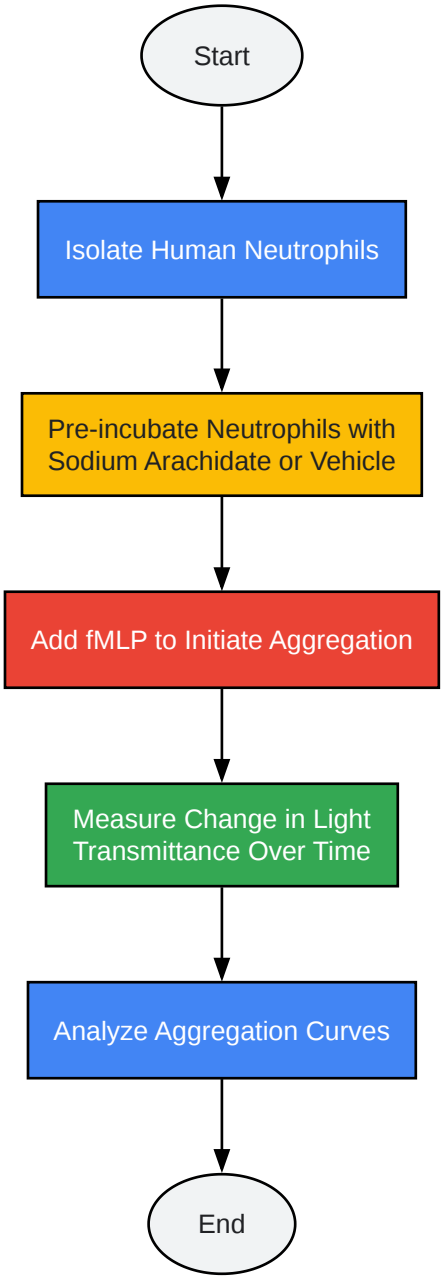

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